

# Personal protective equipment for handling 3-Ethoxyphenol

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## Compound of Interest

Compound Name: 3-Ethoxyphenol

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## Essential Safety and Handling Guide for 3-Ethoxyphenol

This guide provides immediate, essential safety protocols and logistical information for handling **3-Ethoxyphenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

## Properties of 3-Ethoxyphenol

Below is a summary of key quantitative data for **3-Ethoxyphenol**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	138.16 g/mol	[2]
CAS Number	621-34-1	[1][2][4][5]
Appearance	Clear pale yellow to brown liquid	[3][5][6]
Flash Point	> 93 °C (> 199.40 °F)	[6]
Water Solubility	Insoluble	[1][5]

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Ethoxyphenol** is classified as a hazardous chemical and requires appropriate PPE to minimize exposure risks.<sup>[4]</sup> It is known to cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2][5]</sup>

Hazard Classification	GHS Hazard Statement(s)	Required Personal Protective Equipment (PPE)
Skin Irritation	H315: Causes skin irritation	Gloves: Chemical-resistant gloves (e.g., Butyl rubber, Neoprene). Inspect gloves before use.[6][7] Clothing: Wear appropriate protective clothing or a lab coat to prevent skin exposure.[4][6]
Eye Irritation	H319: Causes serious eye irritation	Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Respiratory Irritation	H335: May cause respiratory irritation	Respirator: Under normal use with adequate ventilation, no respiratory protection is needed.[4] If ventilation is inadequate or for spill response, a NIOSH/MSHA approved respirator may be required.[6]
Flammability	Combustible Liquid	Handle away from heat, sparks, open flames, and hot surfaces.[1][4][7]

## Operational Protocols: Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to ensure laboratory safety.

Engineering Controls:

- Always handle **3-Ethoxyphenol** in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[7\]](#)
- Ensure that an emergency eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[4\]](#)[\[7\]](#)

#### Handling Procedures:

- Avoid Contact: Take measures to prevent direct contact with skin and eyes, and avoid inhaling vapors or mists.[\[4\]](#)[\[6\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[6\]](#)
- Contaminated Clothing: Remove any contaminated clothing and wash it before reuse.[\[4\]](#)[\[6\]](#)
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, and other sources of ignition.[\[1\]](#)[\[4\]](#)

#### Storage Procedures:

- Container: Keep the container tightly closed when not in use.[\[4\]](#)[\[6\]](#)
- Location: Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[6\]](#)
- Incompatibilities: Store separately from strong oxidizing agents and other incompatible materials.[\[4\]](#)[\[6\]](#)

## Emergency Plans: First Aid and Spill Response

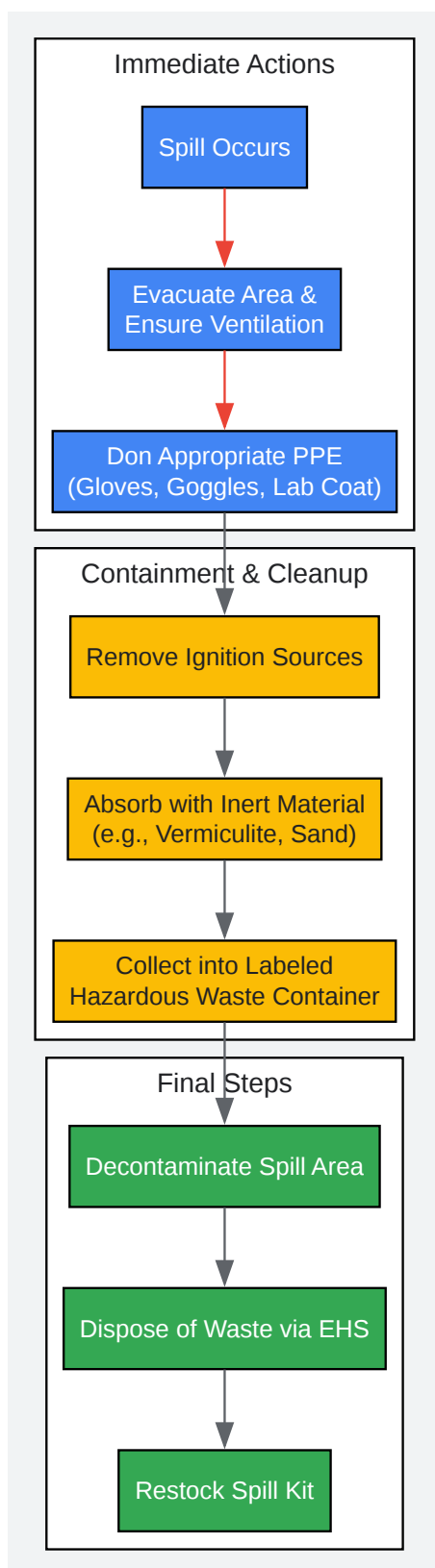
Immediate and appropriate action is critical in the event of an exposure or spill.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] If irritation persists, seek medical attention.[4]
Skin Contact	Remove contaminated clothing and shoes.[6] Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[4][6] If skin irritation occurs, get medical advice.[4]
Inhalation	Move the individual to fresh air immediately.[6] If the person feels unwell, call a POISON CENTER or doctor.[1][4]
Ingestion	Do NOT induce vomiting.[6] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk.[6] Seek immediate medical assistance.[1][4]

Proper containment and disposal are essential to prevent environmental contamination and further exposure.

#### Spill Cleanup Protocol:

- Evacuate & Ventilate: Ensure the area is well-ventilated and remove all sources of ignition.[1][4]
- Wear PPE: Use the proper personal protective equipment as indicated in the PPE section before addressing the spill.[6]
- Contain Spill: Absorb the spill using an inert material such as vermiculite, sand, or earth.[6]
- Collect Waste: Sweep or shovel the absorbent material into a suitable, labeled container for disposal.[1][4]
- Clean Area: Clean the spill area thoroughly.



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Caption: Workflow for handling a **3-Ethoxyphenol** spill.

### Waste Disposal Protocol:

- Classification: Any waste containing **3-Ethoxyphenol**, including contaminated materials like gloves and absorbent, must be treated as hazardous waste.[6][7]
- Container: Collect waste in a designated, properly labeled, and leak-proof container.[7] The label must include "Hazardous Waste," the chemical name "**3-Ethoxyphenol**," and identify its hazards.[7]
- Storage: Store waste containers in a secure, well-ventilated, designated hazardous waste storage area away from ignition sources.[7]
- Disposal: Dispose of the contents and container to an approved waste disposal plant, following all local, state, and federal regulations.[1][4] Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal procedures.[7] Do not empty into drains.[1]

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